

Technical Support Center: BPI-15086

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Compound of Interest

Compound Name: BPI-15086

Cat. No.: B15569251

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for **BPI-15086**, with a specific focus on addressing solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is **BPI-15086**?

A1: **BPI-15086** is an orally active and potent third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1][2] It is designed to be an irreversible, mutant-selective inhibitor of EGFR, particularly targeting the T790M resistance mutation commonly found in non-small-cell lung cancer.[1][3][4] Preclinical studies have shown that **BPI-15086** exhibits favorable selectivity and sensitivity for EGFR T790M mutations over wild-type EGFR.
[1]

Q2: My **BPI-15086** is not fully dissolving in DMSO. What are the potential reasons?

A2: Several factors can contribute to the incomplete dissolution of small molecule inhibitors like **BPI-15086** in DMSO:

- **Compound Purity:** The presence of impurities can significantly affect the solubility of the compound. It is recommended to use high-purity **BPI-15086**.

- **DMSO Quality:** The purity and water content of the DMSO are critical. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air.[5] Absorbed water can decrease the solubility of many organic compounds.[5][6] Always use anhydrous, high-purity DMSO from a freshly opened bottle.[7]
- **Temperature:** The dissolution of **BPI-15086** may be temperature-dependent. Gentle warming can often aid in solubilization.[5]
- **Concentration:** You might be attempting to prepare a solution that exceeds the solubility limit of **BPI-15086** in DMSO.[5]

Q3: I observed precipitation in my **BPI-15086** DMSO stock solution after storage, especially after a freeze-thaw cycle. What should I do?

A3: Precipitation upon storage or after freeze-thaw cycles is a common issue with DMSO stock solutions.[5] Before use, visually inspect the solution. If precipitation is observed, it is recommended to warm the solution gently (e.g., in a 37°C water bath) and vortex or sonicate until the precipitate is fully redissolved.[5][6] If the precipitate does not dissolve, the concentration of your stock solution is likely lower than intended.

Q4: How should I store my **BPI-15086** stock solutions in DMSO for optimal stability?

A4: To maintain the integrity of your **BPI-15086** stock solution, it is best to aliquot it into single-use volumes to avoid repeated freeze-thaw cycles.[6] These aliquots should be stored at -20°C or -80°C.[5][6]

Troubleshooting Guide: BPI-15086 Solubility in DMSO

This guide provides a step-by-step approach to troubleshoot and resolve solubility issues with **BPI-15086** in DMSO.

Data Presentation: BPI-15086 Solubility

Solvent	Solubility	Notes
DMSO	Data not currently available	Proceed with the recommended experimental protocol for dissolution. It is advised to start with a lower concentration and incrementally increase it to determine the optimal solubility for your specific experimental needs.

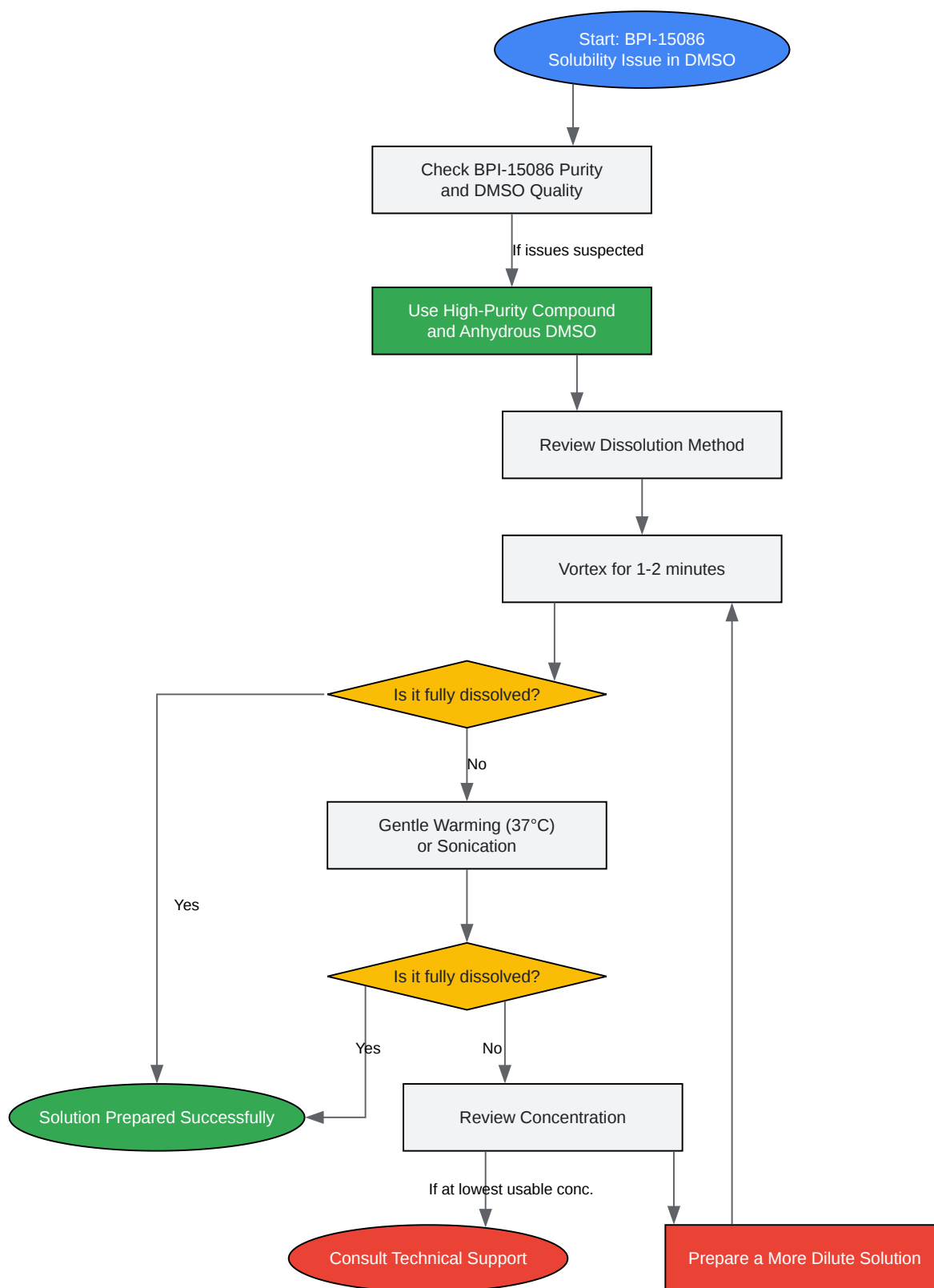
Experimental Protocols

Protocol for Preparing **BPI-15086** Stock Solution in DMSO

- Preparation:
 - Equilibrate the **BPI-15086** vial to room temperature before opening to minimize moisture absorption.
 - Use a new, sealed bottle of anhydrous, high-purity DMSO.
- Procedure:
 - Carefully weigh the desired amount of **BPI-15086** powder and transfer it to a sterile vial.
 - Add the calculated volume of high-purity DMSO to achieve the target concentration.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.[\[5\]](#)
 - If the compound is not fully dissolved, gently warm the vial in a 37°C water bath for 5-10 minutes and vortex again.[\[5\]](#)
 - Alternatively, sonicate the solution for 5-10 minutes to aid dissolution.[\[5\]](#)[\[6\]](#)
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.

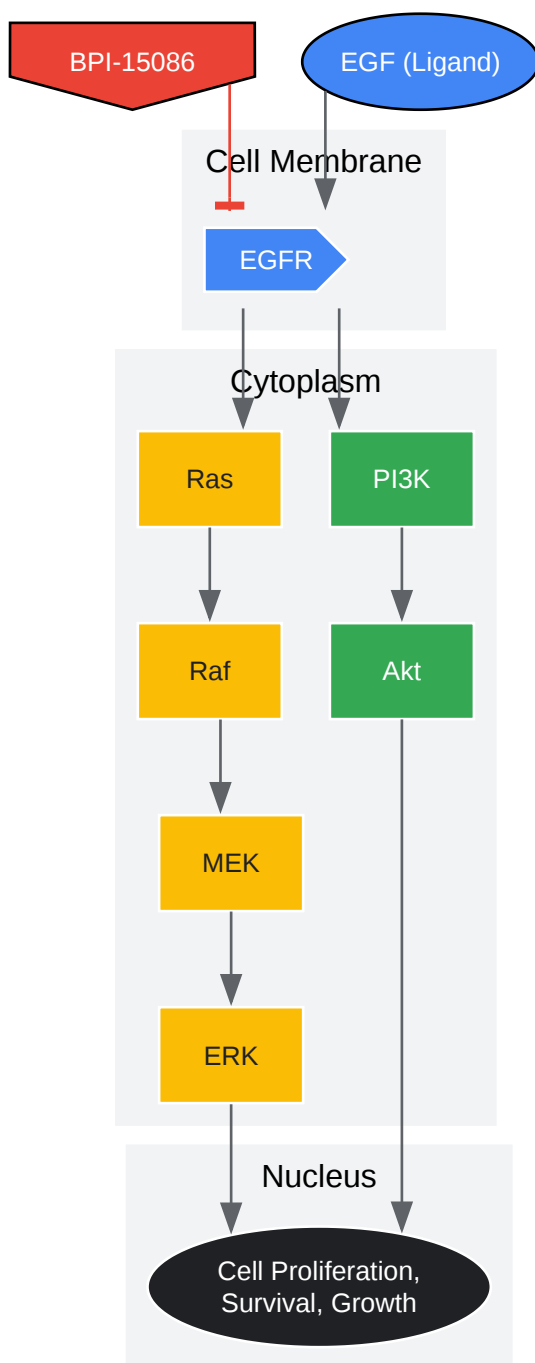
- For long-term storage, aliquot the stock solution into single-use volumes and store at -20°C or -80°C.^[5]^[6]

Mandatory Visualizations



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Caption: Troubleshooting workflow for **BPI-15086** solubility issues in DMSO.



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Caption: Simplified EGFR signaling pathway and the inhibitory action of **BPI-15086**.

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